

Improving cybersecurity infrastructure for research data.

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Technical Support Center: Securing Research Data

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the cybersecurity infrastructure protecting their valuable research data.

Troubleshooting Guides

This section addresses common issues encountered during research experiments with a focus on data security.

Issue: I need to travel with sensitive research data on my laptop. How can I protect it from unauthorized access if the device is lost or stolen?

Solution:

You should enable full-disk encryption on your laptop. This renders the data unreadable without the correct password or recovery key.

- For Windows: Use BitLocker. You can find this in Settings > Update & Security > Device Encryption.[\[1\]](#)

- For macOS: Use FileVault. This is located in System Preferences > Security & Privacy > FileVault.[\[1\]](#)

It is also crucial to set a strong password for your device and enable a screen lock that activates after a short period of inactivity (e.g., 10 minutes).[\[1\]](#)

Issue: I am collaborating with researchers from another institution and need to transfer a large dataset containing sensitive information. What is a secure method for this transfer?

Solution:

Using the Secure File Transfer Protocol (SFTP) is a robust and secure method for transferring files over a network.[\[2\]](#)[\[3\]](#)[\[4\]](#) SFTP encrypts both the commands and the data being transferred, protecting it from interception.[\[2\]](#)[\[3\]](#)

To use SFTP, you will need an SFTP client application and the server address, username, and password for the receiving institution's SFTP server. The standard port for SFTP is 22.[\[3\]](#)

Issue: I am concerned about unauthorized access to our lab's shared network drive where we store all our experimental data.

Solution:

Implementing a combination of access control and regular monitoring is key.

- Principle of Least Privilege: Ensure that researchers only have access to the specific data they need for their work.
- Strong Passwords: Enforce the use of strong, unique passwords for all user accounts with access to the network drive.
- Regularly Review Access: Periodically review who has access to sensitive data and remove permissions for those who no longer require it.
- Enable Logging: If possible, enable logging on the network drive to track file access and modifications. This can help in identifying unauthorized activity.

Issue: I think my computer containing research data has been infected with malware. What should I do?

Solution:

Follow your institution's incident response plan immediately. If one is not readily available, take the following steps:

- **Disconnect from the network:** Immediately disconnect your computer from the internet and any local networks to prevent the malware from spreading.
- **Do not turn off the device:** This can lead to the loss of volatile memory which may be crucial for a forensic investigation.
- **Report the incident:** Contact your institution's IT or information security department to report the suspected infection. Provide them with as much detail as possible about what you observed.
- **Do not attempt to remove the malware yourself:** This can sometimes cause more damage or alert the attacker. Wait for instructions from the IT security team.

Frequently Asked Questions (FAQs)

Data Management & Security

- **Q1: What is the first step I should take to secure my research data? A1:** The first step is data classification. You need to understand the sensitivity of your data to determine the appropriate level of protection.^[5]^[6] Data can generally be categorized as public, internal, confidential, or restricted.^[7]
- **Q2: How can I securely store my research data? A2:** Use encrypted storage solutions. This can include encrypted hard drives, secure cloud storage services, or university-provided secure servers.^[8] It is also recommended to create regular backups of your data and store them in multiple secure locations.^[9]
- **Q3: What are the best practices for creating strong passwords? A3:** A strong password should be long (at least 12-15 characters), and include a mix of uppercase and lowercase

letters, numbers, and symbols. Avoid using easily guessable information like your name or birthdate. Consider using a passphrase, which is a sequence of words that is easy for you to remember but difficult for others to guess.

Collaboration & Data Sharing

- Q4: Is it safe to share research data via email? A4: Email is generally not a secure method for transferring sensitive research data unless the files are encrypted and password-protected.^[8] For an added layer of security, the password should be shared through a separate communication channel, such as a phone call or a different messaging app.^[10]
- Q5: What is a Data Use Agreement (DUA) and when do I need one? A5: A Data Use Agreement is a contractual document that governs the sharing of data between organizations. You typically need a DUA when sharing data that is subject to privacy regulations or that contains confidential information. The DUA will outline how the data can be used, who can access it, and the security measures that must be in place to protect it.

Cyber Threats

- Q6: What is phishing and how can I avoid it? A6: Phishing is a type of social engineering attack where an attacker sends a fraudulent message designed to trick a person into revealing sensitive information or to deploy malicious software. Be wary of unsolicited emails, especially those that create a sense of urgency or ask for personal information. Always verify the sender's email address and hover over links to see the actual destination before clicking.
- Q7: What is ransomware? A7: Ransomware is a type of malicious software that encrypts your files, making them inaccessible. The attacker then demands a ransom payment in exchange for the decryption key. Regularly backing up your data to a separate, offline location is one of the best defenses against ransomware.

Quantitative Data on Cybersecurity Threats in Research and Pharmaceuticals

The following tables summarize key statistics on cybersecurity incidents in the research and pharmaceutical sectors.

Cybersecurity Threat Statistics in the Pharmaceutical Industry	Value/Percentage	Source
Average total cost of a data breach in 2023	\$4.82 million	[11]
Rank among industries for data breach costs	3rd highest	[11]
Increase in phishing and business email compromise attacks in 2018	149%	[5]
Percentage of pharmaceutical organizations with at least one exposed database (2021)	92%	[7]
Percentage of pharmaceutical organizations with at least one exposed remote access platform (2021)	99%	[7]

General Cybersecurity Breach Statistics	Value/Percentage	Source
Businesses experiencing some form of cyber attack in the last 12 months (UK, 2024)	50%	[1]
Most common type of breach or attack	Phishing	[1]
Healthcare data breaches reported in 2022 (US)	707	
Increase in ransomware attacks on US healthcare organizations (2020)	Cost \$20.8 billion	[2]

Experimental Protocols

This section provides detailed methodologies for key cybersecurity experiments and procedures.

Protocol 1: Data Classification

Objective: To categorize research data based on its sensitivity to apply appropriate security controls.

Methodology:

- **Inventory Data:** Identify and list all research data you collect, store, and process.
- **Define Classification Levels:** Establish clear data classification levels. A common framework includes:
 - **Public:** Data that can be freely shared.
 - **Internal:** Data for internal use only, with limited negative impact if disclosed.
 - **Confidential:** Sensitive data that could cause moderate harm if disclosed.
 - **Restricted:** Highly sensitive data that could cause severe harm if disclosed.[\[7\]](#)
- **Classify Your Data:** Assign each data set to one of the defined classification levels based on its content and potential impact if compromised.[\[5\]](#)
- **Document Classification:** Record the classification level for each dataset. This will inform the required security measures for storage, transmission, and access.[\[5\]](#)

Protocol 2: Encrypting a Portable Storage Device using BitLocker (Windows)

Objective: To encrypt a USB drive or external hard drive to protect data at rest.

Methodology:

- **Connect the Device:** Plug the portable storage device into your Windows computer.
- **Open File Explorer:** Navigate to "This PC" to see the connected drives.
- **Turn on BitLocker:** Right-click on the portable drive you wish to encrypt and select "Turn on BitLocker".[\[11\]](#)
- **Choose Unlocking Method:** Select "Use a password to unlock the drive" and enter a strong password twice.[\[11\]](#)
- **Save Recovery Key:** Choose a method to save your recovery key. This is crucial for accessing your data if you forget your password. You can save it to your Microsoft account, a file, or print it.
- **Choose Encryption Scope:** Select whether to encrypt only the used disk space or the entire drive. For new drives, encrypting used space is faster. For drives already in use, encrypting the entire drive is more secure.
- **Choose Encryption Mode:** Select "Compatible mode" for drives you will use with older versions of Windows.
- **Start Encryption:** Click "Start encrypting". The process may take some time depending on the size of the drive.[\[11\]](#)

Protocol 3: Implementing Two-Factor Authentication (2FA)

Objective: To add an extra layer of security to your accounts beyond just a password.

Methodology:

- **Select an Authentication App:** Download a reputable authenticator app on your smartphone, such as Google Authenticator or Microsoft Authenticator.
- **Access Account Security Settings:** Log in to the account you want to secure and navigate to the security settings. Look for an option related to "Two-Factor Authentication," "2FA," or "Login Verification."

- Enable 2FA: Choose to enable 2FA and select the authenticator app method.
- Scan the QR Code: The website will display a QR code. Open your authenticator app and use it to scan this code.[\[12\]](#)
- Enter the Verification Code: The authenticator app will generate a 6-digit time-sensitive code. Enter this code on the website to verify the setup.[\[12\]](#)
- Save Recovery Codes: The service will likely provide you with backup or recovery codes. Save these in a secure location. They can be used to access your account if you lose your phone.

Visualizations

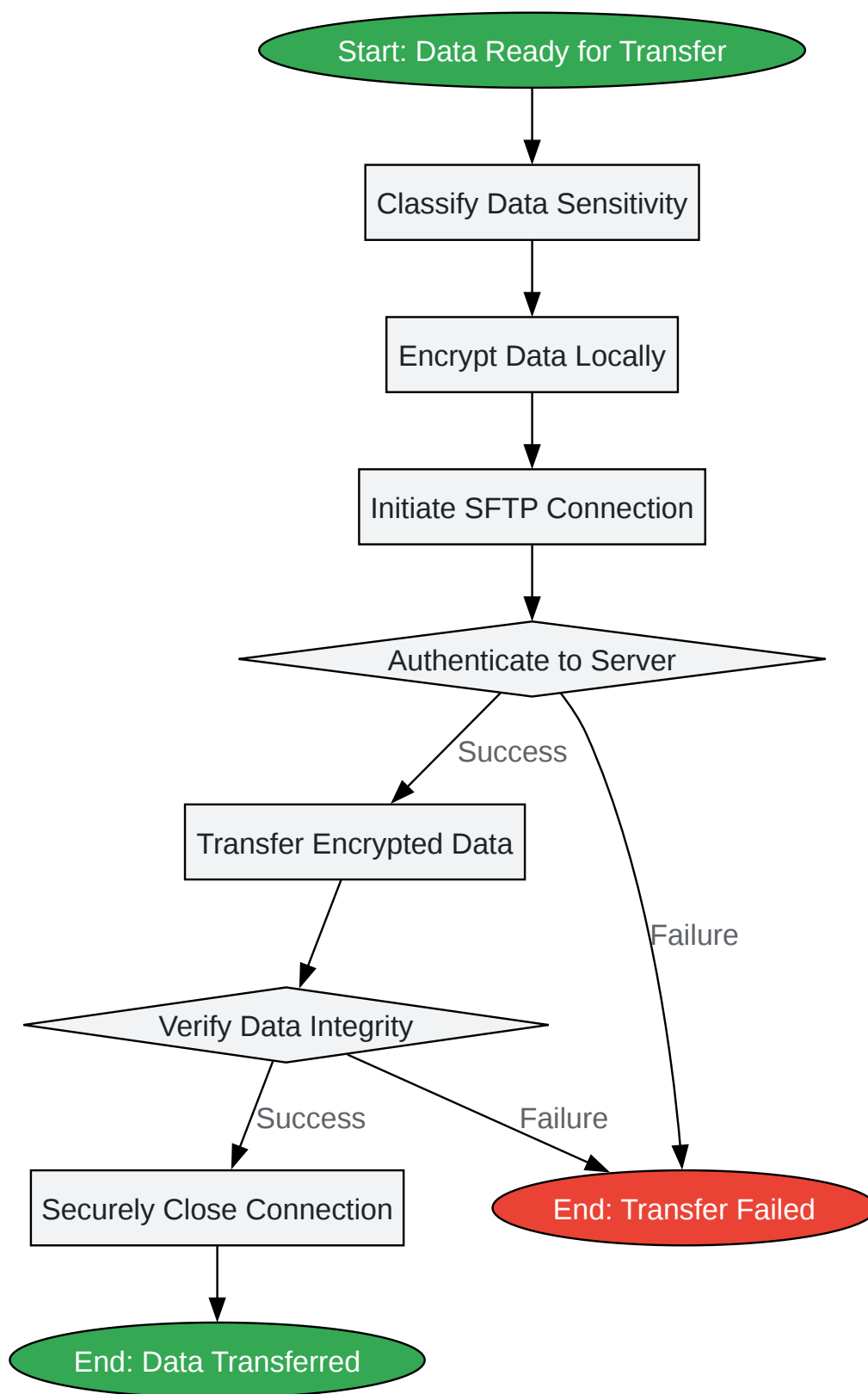
Signaling Pathway for a Phishing Attack



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Caption: A diagram illustrating the steps of a typical phishing attack.

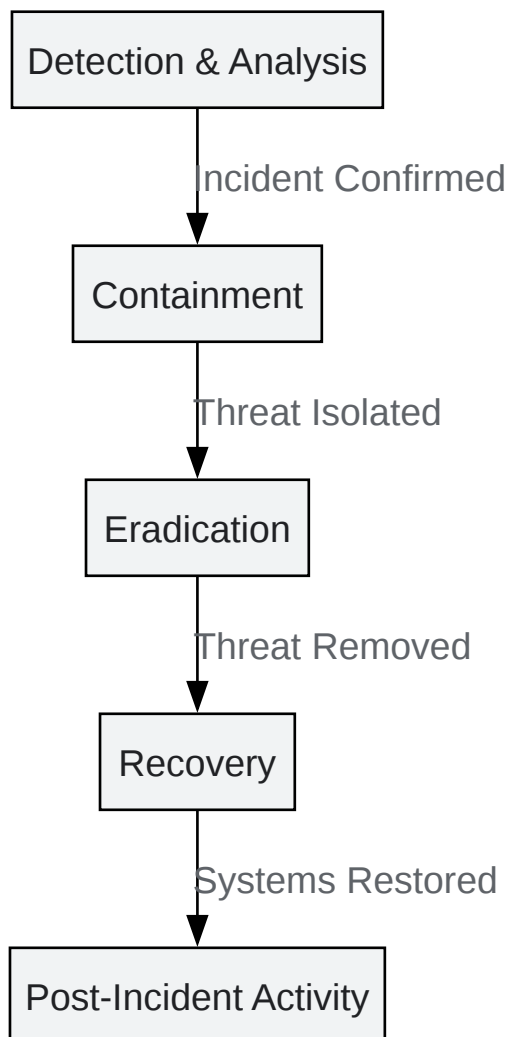
Experimental Workflow for Secure Data Transfer



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Caption: Workflow for securely transferring research data using SFTP.

Logical Relationship for Incident Response



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Caption: The logical flow of phases in a cybersecurity incident response plan.

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